

Infrared spectroscopy of 3-Methoxy-1-benzofuran-2-carboxylic acid

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Compound of Interest

Compound Name: 3-Methoxy-1-benzofuran-2-carboxylic acid

Cat. No.: B2711310

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An In-depth Technical Guide to the Infrared Spectroscopy of **3-Methoxy-1-benzofuran-2-carboxylic acid**

Introduction

3-Methoxy-1-benzofuran-2-carboxylic acid is a heterocyclic compound featuring a benzofuran core, a fused bicyclic structure composed of a benzene ring and a furan ring. The molecule is further functionalized with a carboxylic acid group at the 2-position and a methoxy group at the 3-position. This substitution pattern makes it a subject of interest in synthetic chemistry and drug development, where the benzofuran scaffold is a common pharmacophore.

Infrared (IR) spectroscopy is an indispensable analytical technique for the structural elucidation of such molecules. By measuring the absorption of infrared radiation by a sample, we can identify the specific vibrational modes of its chemical bonds. Each functional group possesses a unique set of vibrational frequencies, producing a characteristic "fingerprint" in the IR spectrum. This guide provides a detailed examination of the infrared spectroscopic profile of **3-Methoxy-1-benzofuran-2-carboxylic acid**, from experimental methodology to in-depth spectral interpretation, designed for researchers and professionals in the chemical and pharmaceutical sciences.

Molecular Structure and Key Vibrational Moieties

To effectively interpret the infrared spectrum, one must first understand the molecular architecture and identify the functional groups that will give rise to characteristic absorption bands. The structure of **3-Methoxy-1-benzofuran-2-carboxylic acid** contains three primary components, each with distinct vibrational modes.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com